Application Notes and Protocols: Remodelin Hydrobromide Administration in HGPS Mouse Models

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Compound of Interest

Compound Name:	*Remodelin hydrobromide*
Cat. No.:	*B610444*

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Audience: Researchers, scientists, and drug development professionals.

Introduction: Hutchinson-Gilford Progeria Syndrome (HGPS) is an extremely rare, fatal genetic disorder characterized by accelerated aging in children.[1] The primary cause is a de novo point mutation in the LMNA gene, leading to the production of a toxic, truncated protein called progerin.[1][2][3] Progerin, a permanently farnesylated form of lamin A, accumulates in the nuclear lamina, disrupting nuclear architecture, impairing DNA repair, and triggering cellular senescence.[2][4][5][6] The cardiovascular system is severely affected, with death typically occurring due to heart attack or stroke.[7][8] Mouse models, particularly the LmnaG609G/G609G model which carries the equivalent human mutation, are crucial for studying HGPS pathology and testing therapeutic interventions.[9][10][11]

Remodelin is a small molecule identified for its ability to ameliorate cellular defects in HGPS.[6][9] It has been reported to act by inhibiting the N-acetyltransferase 10 (NAT10).[6][9] This inhibition is believed to correct nuclear architecture and reduce genomic instability, offering a therapeutic pathway independent of farnesyltransferase inhibitors like lonafarnib.[9] These notes provide a summary of preclinical data and detailed protocols for the administration of Remodelin in HGPS mouse models.

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Data Presentation

The following tables summarize the quantitative data from preclinical studies of Remodelin in HGPS mouse models.

Table 1: In Vitro Efficacy of Remodelin on HGPS Mouse Fibroblasts

Parameter	Details	Finding	Source
Cell Line	Skin fibroblasts from LmnaG609G/G609G mice	-	[9]
Treatment	1 µM Remodelin for 7 days	-	[9][12]
Genomic Instability	Quantification of γH2AX positive cells	Significant reduction in DNA double-strand break marker γH2AX.	[6][9][12]
Nuclear Morphology	Quantification of cells with misshapen nuclei	Significant reduction in characteristic nuclear shape abnormalities.	[6][9][12]

Table 2: In Vivo Administration and Pharmacokinetics of Remodelin

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Parameter	Details	Finding	Source
Mouse Model	Wild-type mice	-	[12]
Administration Route	Oral (PO) vs. Intravenous (IV)	-	[12]
Absolute Bioavailability (F%)	Comparison of PO vs. IV	Calculated bioavailability from pharmacokinetic analyses.	[12]
Tissue Concentration	Daily PO administration for 2 weeks	Remodelin was quantified by mass spectrometry in the heart and skeletal muscle 1 hour after the last dose.	[12]

Table 3: In Vivo Efficacy of Remodelin in LmnaG609G/G609G Mouse Model

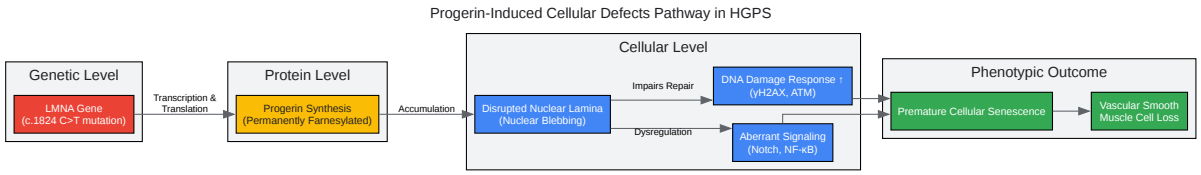
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Parameter	Details	Finding	Source
Mouse Model	Homozygous LmnaG609G/G609G mice	-	[9][10]
Administration	Daily oral administration	-	[9][10]
Survival	Kaplan-Meier analysis based on 20% body weight loss endpoint	25% increase in the area under the curve, indicating extended healthspan.	[12]
Body Weight	Monitored throughout the study	Ameliorated age-dependent weight loss compared to vehicle-treated controls.	[9]
Cardiac Pathology	Histological analysis of the aorta	Reduction of adventitial fibrosis.	[9]
Vascular Pathology	Analysis of aorta and coronary arteries	Rescue of vascular smooth muscle cell loss and smooth muscle actin (SMA) loss.	[9]
Adipose Tissue	Gross pathology	Significantly reduced the loss of subcutaneous adipose tissue.	[9]

Signaling Pathways and Experimental Workflows

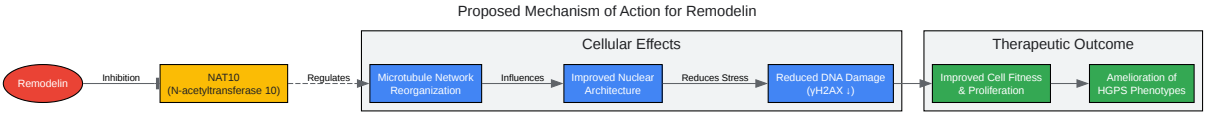
Visual representations of the underlying biological pathways and experimental designs are critical for understanding the context of Remodelin administration.

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Caption: Progerin-induced signaling cascade leading to HGPS cellular phenotypes.

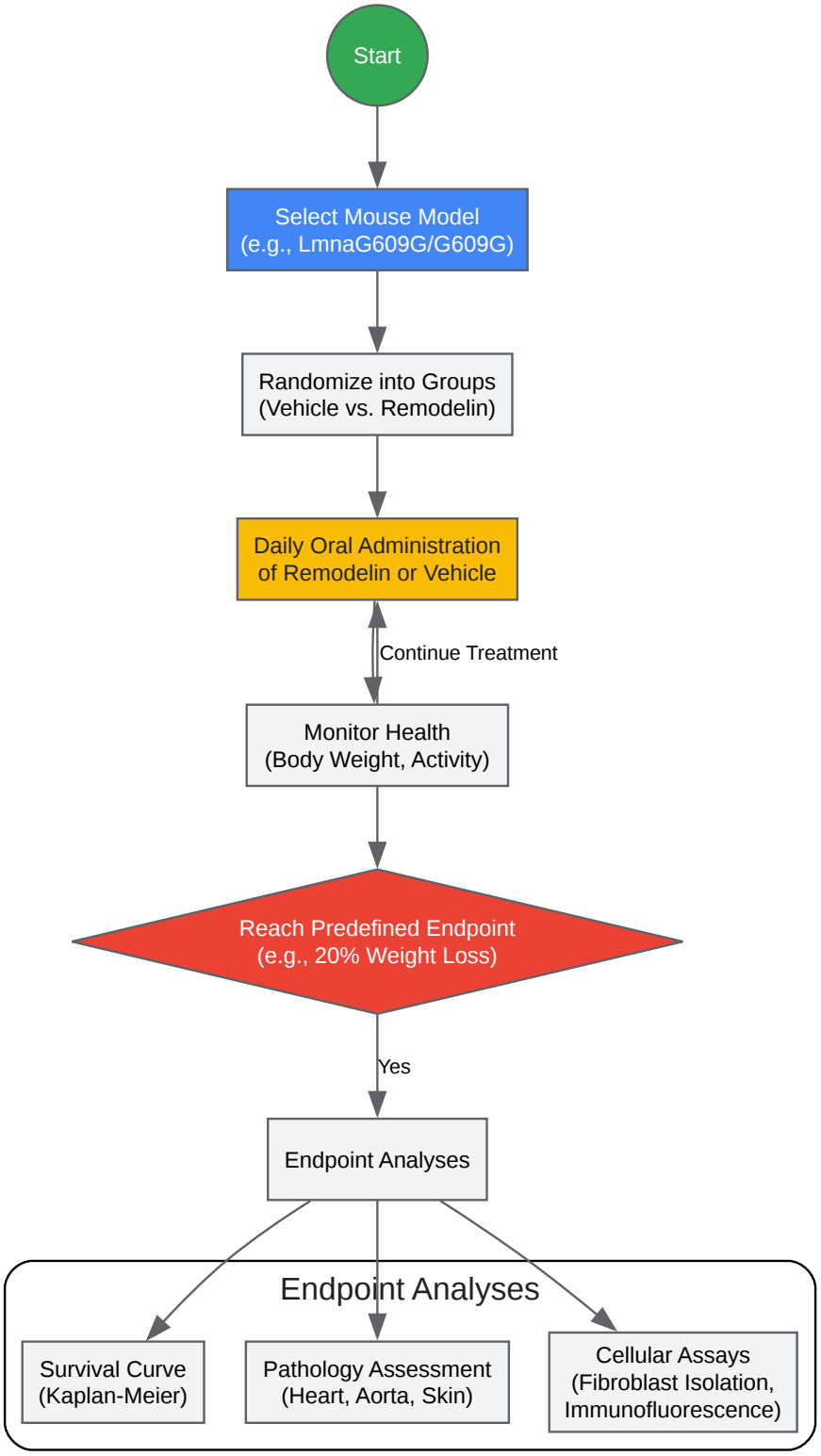


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Caption: Remodelin's proposed mechanism via NAT10 inhibition to improve cell health.

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Experimental Workflow for In Vivo Remodelin Studies



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Caption: Workflow for testing Remodelin efficacy in HGPS mouse models.

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Experimental Protocols

Protocol 1: Voluntary Oral Administration of Remodelin in Mice

This protocol is adapted from general methods for the voluntary oral administration of drugs to mice, suitable for long-term studies to minimize stress associated with gavage or injections.[13][14][15] The drug is incorporated into a palatable medium.

Materials:

- **Remodelin hydrobromide** powder
- Highly palatable, soft, gel-based chow (e.g., DietGel 76A)
- LmnaG609G/G609G mice and wild-type littermates
- Analytical balance
- Warming plate or water bath
- Molding tray for portioning

Procedure:

- Drug Formulation Calculation:
  - Determine the target dose (e.g., mg/kg/day).
  - Estimate the average daily food consumption for the mice (typically ~10% of body mass for gel-based chow).[16]
  - Calculate the total amount of Remodelin needed for a batch of the gel diet to achieve the target daily dose.
  - Example Calculation: For a 10 mg/kg dose in a 20g mouse eating 2g of diet per day:
    - Daily dose per mouse = 10 mg/kg * 0.02 kg = 0.2 mg

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    - Concentration in diet = 0.2 mg Remodelin / 2 g diet = 0.1 mg/g

- Preparation of Medicated Chow:
    - Gently heat the gel-based chow according to the manufacturer's instructions until it is softened and malleable.
    - Weigh the required amount of **Remodelin hydrobromide** powder and thoroughly mix it into the softened diet until a homogenous mixture is achieved.
    - Prepare a separate batch of vehicle-only chow (without Remodelin) for the control group.
    - Portion the medicated and vehicle chow into daily allotments and store at 4°C or -20°C for long-term stability, depending on the compound's properties.
- Acclimatization and Dosing:
    - A week prior to the experiment, acclimatize the mice to the gel-based chow by providing small amounts of the vehicle diet.
    - For the study, replace the standard chow with the pre-portioned, medicated or vehicle gel diet each day. Ensure fresh water is always available.
    - The administration should occur at the same time each day to maintain consistent pharmacokinetic profiles.
- Monitoring:
    - Monitor the body weight of each mouse daily or several times a week.[9]
    - Observe the general health and activity levels of the mice.
    - Due to animal welfare regulations, establish a clear experimental endpoint, such as a 20% loss of maximum body weight, at which point mice are humanely euthanized for tissue collection.[12]

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Protocol 2: Immunofluorescence for DNA Damage (γH2AX) and Nuclear Morphology

This protocol is used to assess key cellular phenotypes of HGPS in fibroblasts derived from treated and untreated mice.[9][12]

Materials:

- Mouse dermal fibroblasts (isolated from ear punches or skin biopsies)
- Glass coverslips
- 4% Paraformaldehyde (PFA) in PBS
- 0.25% Triton X-100 in PBS
- Blocking buffer (e.g., 5% Bovine Serum Albumin in PBS)
- Primary antibody: anti-γH2AX (Ser139)
- Secondary antibody: Alexa Fluor-conjugated (e.g., Alexa Fluor 488)
- DAPI (4',6-diamidino-2-phenylindole) stain
- Fluorescence microscope

Procedure:

- Cell Culture and Fixation:
  - Culture fibroblasts derived from vehicle- and Remodelin-treated mice on glass coverslips in a standard incubator.
  - Wash the cells once with PBS.
  - Fix the cells with 4% PFA for 15 minutes at room temperature.
  - Wash three times with PBS.

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- Permeabilization and Blocking:
  - Permeabilize the cells with 0.25% Triton X-100 for 10 minutes.
  - Wash three times with PBS.
  - Block non-specific antibody binding by incubating with blocking buffer for 1 hour at room temperature.
- Antibody Incubation:
  - Incubate the cells with the primary anti-γH2AX antibody (diluted in blocking buffer) overnight at 4°C in a humidified chamber.
  - The following day, wash the cells three times with PBS.
  - Incubate with the fluorescently-labeled secondary antibody (diluted in blocking buffer) for 1 hour at room temperature, protected from light.
- Staining and Mounting:
  - Wash three times with PBS.
  - Counterstain the nuclei by incubating with DAPI solution for 5 minutes.
  - Wash twice with PBS.
  - Mount the coverslips onto microscope slides using an anti-fade mounting medium.
- Imaging and Analysis:
  - Acquire images using a fluorescence microscope. Use consistent settings for all samples.
  - For DNA Damage: Quantify the percentage of cells with distinct γH2AX foci.
  - For Nuclear Morphology: Use the DAPI stain to assess nuclear shape. Categorize nuclei as normal (oval, smooth) or misshapen (blebbed, folded, irregular) and quantify the percentage of abnormal nuclei.[9][12]

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